

Comparison of Compound X vs. Placebo in Preclinical Models

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Compound of Interest

Compound Name: B 9430

Cat. No.: B15571177

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Introduction

Compound X is a novel small molecule inhibitor of the pro-inflammatory cytokine, Tumor Necrosis Factor-alpha (TNF- α). This guide summarizes the key findings from preclinical studies designed to evaluate the therapeutic potential of Compound X in a murine model of rheumatoid arthritis, comparing its efficacy against a placebo control.

Quantitative Data Summary

The following tables present a summary of the key quantitative data obtained from a 28-day preclinical study in a collagen-induced arthritis (CIA) mouse model.

Table 1: Efficacy of Compound X on Arthritis Severity

| Parameter | Placebo (n=10) | Compound X (10 mg/kg, n=10) | p-value |
|-----------------------------------|----------------|-----------------------------|---------|
| Mean Arthritis Score (Day 28) | 12.5 \pm 1.8 | 4.2 \pm 0.9 | < 0.001 |
| Paw Thickness (mm, Day 28) | 4.1 \pm 0.5 | 2.3 \pm 0.3 | < 0.001 |
| Incidence of Severe Arthritis (%) | 80% | 10% | < 0.01 |

Table 2: Effect of Compound X on Serum Biomarkers

| Biomarker | Placebo (n=10) | Compound X (10 mg/kg, n=10) | p-value |
|---------------------------|------------------|-----------------------------|---------|
| TNF- α (pg/mL) | 150.3 \pm 25.1 | 45.7 \pm 10.2 | < 0.001 |
| IL-6 (pg/mL) | 85.2 \pm 15.8 | 20.1 \pm 5.4 | < 0.001 |
| C-Reactive Protein (mg/L) | 5.2 \pm 1.1 | 1.3 \pm 0.4 | < 0.001 |

Experimental Protocols

1. Collagen-Induced Arthritis (CIA) Model

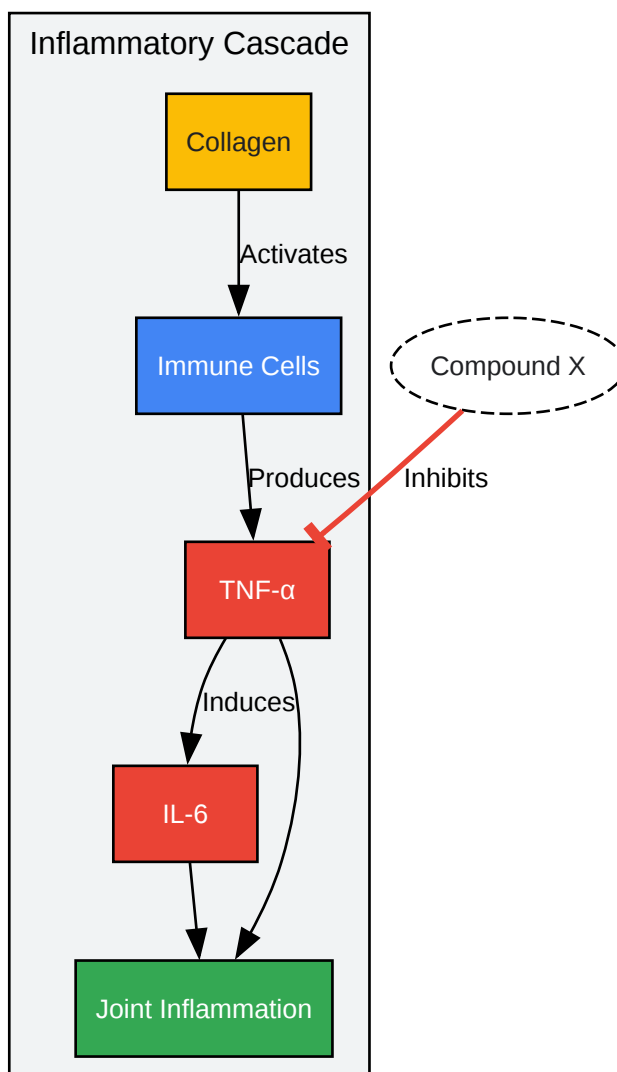
- Animal Model: Male DBA/1 mice, aged 8-10 weeks.
- Induction: Mice were immunized on Day 0 with an emulsion of bovine type II collagen (100 μ g) in Complete Freund's Adjuvant (CFA) via intradermal injection at the base of the tail. On Day 21, a booster injection of bovine type II collagen (100 μ g) in Incomplete Freund's Adjuvant (IFA) was administered.
- Treatment: From Day 21 to Day 49, mice were orally administered either Compound X (10 mg/kg body weight) or a vehicle (placebo) once daily.
- Efficacy Assessment: Arthritis severity was scored three times a week using a scale of 0-4 for each paw (0=normal, 1=mild swelling, 2=moderate swelling, 3=severe swelling, 4=ankylosis). Paw thickness was measured using a digital caliper.

2. Biomarker Analysis

- Sample Collection: Blood samples were collected via cardiac puncture at the end of the study (Day 49). Serum was isolated by centrifugation.
- ELISA: Serum levels of TNF- α and IL-6 were quantified using commercially available enzyme-linked immunosorbent assay (ELISA) kits, following the manufacturer's instructions.

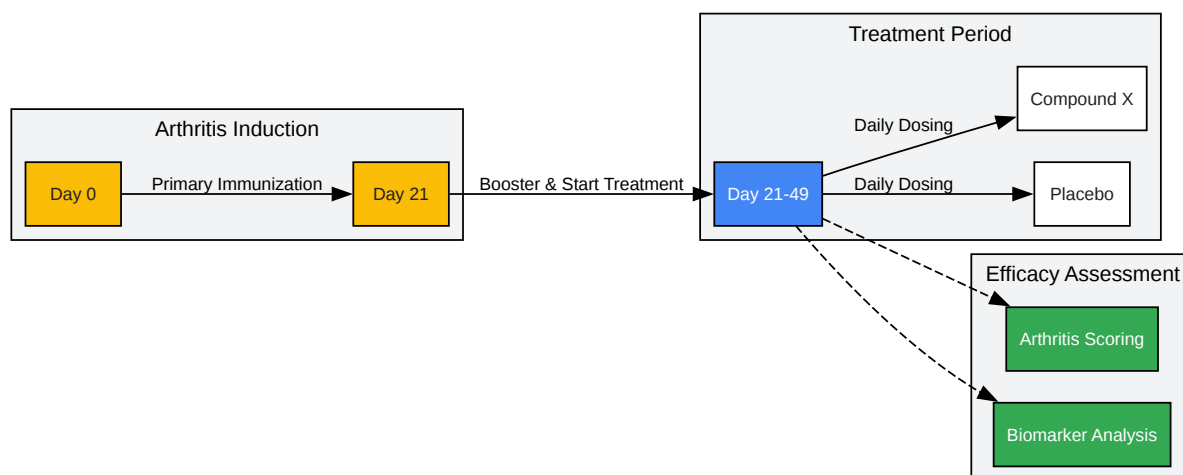
- CRP Measurement: C-Reactive Protein (CRP) levels were measured using a mouse-specific CRP ELISA kit.

Visualizations



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Caption: Mechanism of action of Compound X in the inflammatory cascade.



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Caption: Workflow of the preclinical study in the CIA mouse model.

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